

An In-Depth Technical Guide to the Thermodynamic Properties of 2-Propylbenzamide

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Compound of Interest

Compound Name: 2-Propylbenzamide

CAS No.: 122761-85-7

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For Researchers, Scientists, and Drug Development Professionals

Abstract

A comprehensive understanding of the thermodynamic properties of an active pharmaceutical ingredient (API) is fundamental to all stages of drug development. These properties govern critical parameters such as solubility, stability, and bioavailability, ultimately influencing the safety and efficacy of a therapeutic agent. This technical guide provides a detailed examination of the thermodynamic landscape of **2-Propylbenzamide**, a molecule of interest in medicinal chemistry. In light of the current scarcity of experimental data for this specific compound, this guide pioneers a hybrid approach. It combines computational prediction of key thermodynamic parameters with a thorough exposition of the state-of-the-art experimental methodologies for their determination. Furthermore, it contextualizes this data by providing experimental values for the closely related isomer, N-propylbenzamide, and the parent compound, benzamide, offering a comparative framework. This guide is intended to serve as a valuable resource for

researchers, enabling them to navigate the challenges of early-stage drug development by providing both predicted data and the practical knowledge to obtain empirical values.

Introduction: The Critical Role of Thermodynamics in Pharmaceutical Sciences

The journey of a drug molecule from discovery to a clinically approved therapeutic is fraught with challenges, many of which are intrinsically linked to its fundamental physicochemical properties. Among these, the thermodynamic characteristics of a compound are paramount. Properties such as melting point, enthalpy of fusion, and solubility are not mere physical constants; they are critical determinants of a drug's behavior in both physiological and manufacturing environments. For instance, a high melting point can indicate strong intermolecular forces within the crystal lattice, which often correlates with low solubility and slow dissolution rates, thereby hampering oral bioavailability.

2-Propylbenzamide, a substituted aromatic amide, represents a class of compounds with significant potential in medicinal chemistry. However, a thorough investigation into its thermodynamic properties has yet to be extensively reported in the scientific literature. This guide aims to bridge this knowledge gap by providing a multi-faceted approach. We will present computationally predicted thermodynamic data for **2-Propylbenzamide**, offering a valuable starting point for further investigation. To empower researchers to validate these predictions and characterize novel compounds, we will provide detailed, field-proven experimental protocols for the determination of these key parameters. By situating the predicted data for **2-propylbenzamide** alongside experimental data for its structural relatives, N-propylbenzamide and benzamide, we offer a nuanced perspective on the impact of isomeric substitution on thermodynamic behavior.

Thermodynamic Properties of 2-Propylbenzamide and Related Compounds: A Comparative Analysis

Due to the absence of experimentally determined thermodynamic data for **2-propylbenzamide** in the current body of scientific literature, predictive models serve as a valuable initial tool for estimating its key physical properties. The following table summarizes these predicted values alongside experimental data for the isomeric N-propylbenzamide and the parent compound,

benzamide. This comparative approach highlights the influence of the propyl group's position on the molecule's thermodynamic characteristics.

Property	2-Propylbenzamide (Predicted)	N-Propylbenzamide (Experimental)	Benzamide (Experimental)
Molecular Formula	C ₁₀ H ₁₃ NO	C ₁₀ H ₁₃ NO	C ₇ H ₇ NO
Molecular Weight	163.22 g/mol	163.22 g/mol	121.14 g/mol
Melting Point	105.4 °C[1]	84-85 °C	127-130 °C[2]
Boiling Point	302.7 °C[3]	120-121 °C (at 21 Torr)[4]	288 °C[2]
Enthalpy of Fusion (ΔH_{fus})	Not available	Not available	18.49 - 23.76 kJ/mol
Solid Heat Capacity ($C_{p,solid}$)	Not available	Not available	153.8 J/mol·K (at 298.15 K)[5]
Aqueous Solubility	Not available	Not available	13.5 g/L (at 25 °C)[2]

Disclaimer: The values for **2-Propylbenzamide** are computationally predicted and should be validated experimentally.

Experimental Determination of Thermodynamic Properties: Methodologies and Protocols

The cornerstone of robust drug development is the empirical determination of a compound's physicochemical properties. The following sections detail the standard experimental methodologies for measuring key thermodynamic parameters.

Melting Point and Enthalpy of Fusion: Differential Scanning Calorimetry (DSC)

Principle: Differential Scanning Calorimetry (DSC) is a powerful thermal analysis technique that measures the difference in heat flow between a sample and a reference as a function of temperature. As the sample undergoes a thermal transition, such as melting, it absorbs energy

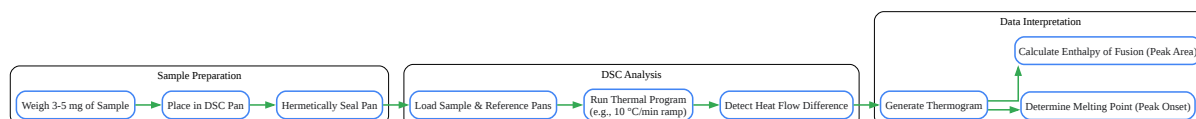
(an endothermic process), which is detected as a change in the heat flow. The peak of this endothermic event corresponds to the melting point, and the area under the peak is directly proportional to the enthalpy of fusion (ΔH_{fus}).

Experimental Protocol:

- **Sample Preparation:** Accurately weigh 3-5 mg of the **2-propylbenzamide** sample into a clean, tared DSC pan.
- **Encapsulation:** Hermetically seal the pan to prevent any loss of sample due to sublimation.
- **Instrument Setup:** Place the sealed sample pan and an empty reference pan into the DSC cell.
- **Thermal Program:**
 - Equilibrate the cell at a starting temperature well below the expected melting point (e.g., 25 °C).
 - Ramp the temperature at a controlled rate, typically 10 °C/min, to a temperature well above the melting point.
 - Maintain a constant flow of an inert purge gas, such as nitrogen, throughout the experiment.
- **Data Analysis:** The resulting thermogram will show a peak corresponding to the melting transition. The onset temperature of this peak is typically reported as the melting point. The integrated area of the peak is used to calculate the enthalpy of fusion.

Causality Behind Experimental Choices: The use of a sealed pan is crucial for compounds that may sublime, ensuring that the measured thermal event is purely due to fusion. The controlled heating rate allows for thermal equilibrium to be maintained, leading to accurate and reproducible results.

Diagram of the DSC Workflow:



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Caption: Workflow for determining melting point and enthalpy of fusion using DSC.

Aqueous Solubility: The Shake-Flask Method

Principle: The shake-flask method is the gold standard for determining the equilibrium solubility of a compound in a given solvent. It involves agitating an excess of the solid compound in the solvent for a sufficient period to reach equilibrium. The concentration of the dissolved compound in the saturated solution is then measured.

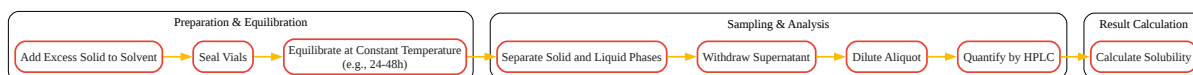
Experimental Protocol:

- **Sample Preparation:** Add an excess amount of **2-propylbenzamide** to a series of vials containing a known volume of purified water (or a relevant buffer solution).
- **Equilibration:** Seal the vials and place them in a constant temperature shaker bath (e.g., 25 °C or 37 °C) for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to allow the undissolved solid to settle. Alternatively, centrifuge the samples to facilitate separation.
- **Sampling and Dilution:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred. Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.

- **Quantification:** Analyze the concentration of **2-propylbenzamide** in the diluted samples using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** Calculate the original solubility based on the measured concentration and the dilution factor.

Causality Behind Experimental Choices: Using an excess of the solid ensures that the resulting solution is truly saturated. Maintaining a constant temperature is critical as solubility is highly temperature-dependent. The extended equilibration time is necessary to ensure that the system has reached a true thermodynamic equilibrium.

Diagram of the Shake-Flask Solubility Workflow:



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Caption: Workflow for the shake-flask method of solubility determination.

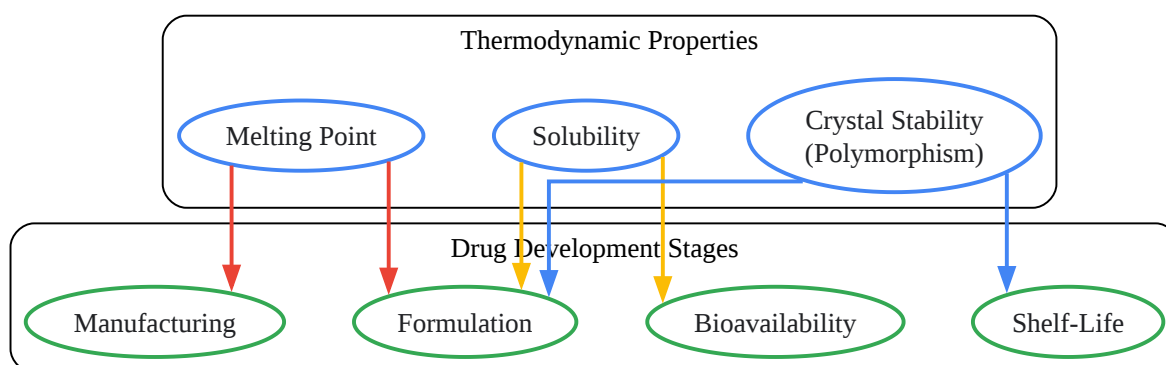
The Impact of Thermodynamic Properties on Drug Development

The thermodynamic data of a compound like **2-propylbenzamide** are not merely academic; they have profound implications for its development as a pharmaceutical agent.

- **Solubility and Bioavailability:** As illustrated in the diagram below, solubility is a critical gatekeeper for oral drug absorption. A drug must first dissolve in the gastrointestinal fluids before it can be absorbed into the bloodstream. Low solubility can lead to poor bioavailability, requiring higher doses or more complex formulation strategies.

- **Formulation Development:** The melting point and crystal form of an API influence the choice of formulation. For example, a low melting point compound may not be suitable for high-temperature manufacturing processes like melt granulation. The existence of multiple crystalline forms (polymorphs), each with its own unique thermodynamic properties, can significantly impact the stability and dissolution of the final drug product.
- **Stability and Shelf-life:** The thermodynamic stability of a drug substance is crucial for ensuring a long shelf-life. Unstable polymorphs can convert to more stable, but potentially less soluble, forms over time, altering the drug's performance.

Diagram of Thermodynamic Properties in the Drug Development Pipeline:



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Caption: Interplay of thermodynamic properties and drug development stages.

Conclusion

While experimental thermodynamic data for **2-propylbenzamide** remains to be published, this guide provides a robust framework for its investigation. The computationally predicted values for its melting and boiling points offer a valuable starting point for experimental design. The detailed methodologies for DSC and solubility determination provide the necessary tools for researchers to obtain empirical data, not only for **2-propylbenzamide** but for other novel compounds in their discovery pipeline. The comparative data for N-propylbenzamide and

benzamide underscore the subtle yet significant impact of molecular structure on thermodynamic properties. A thorough understanding and experimental validation of these properties are indispensable for mitigating risks and making informed decisions throughout the drug development process, ultimately contributing to the successful translation of promising molecules into effective medicines.

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